

Gas chromatography-mass spectrometry (GC-MS) analysis of Hexylene Glycol.

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Compound of Interest

Compound Name: Hexylene Glycol

Cat. No.: B1662818

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Application Note: Quantitative Analysis of Hexylene Glycol using GC-MS

Introduction

Hexylene Glycol (2-methyl-2,4-pentanediol) is a versatile organic compound widely utilized as a surfactant, emulsifier, and viscosity-reducing agent in cosmetic formulations and as a solvent in various industrial applications.^{[1][2]} Accurate determination of its concentration is crucial for quality control, formulation development, and stability testing. Gas Chromatography coupled with Mass Spectrometry (GC-MS) offers a robust platform for this analysis, providing high sensitivity and specificity.^[1]

This application note details a validated method for the quantitative analysis of **Hexylene Glycol** in a cosmetic cream matrix. The protocol employs an internal standard method, which is the preferred approach for quantitative analysis as it corrects for variations during sample preparation and instrumental analysis, thereby ensuring high accuracy and precision.^[1]

Experimental Protocols

A detailed methodology for the key experiments is provided below.

1. Materials and Reagents

- **Hexylene Glycol** analytical standard

- **Hexylene glycol-d12** (Internal Standard) or n-Hexanol (Internal Standard)[1][3]
- Methanol (HPLC or GC grade)[1]
- Methylene Chloride (GC grade)[1]
- Anhydrous Sodium Sulfate
- Deionized Water
- 15 mL Polypropylene Centrifuge Tubes
- 2 mL Autosampler Vials with PTFE-lined caps
- Volumetric flasks (10 mL, 100 mL)
- Micropipettes

2. Standard Preparation

- **Hexylene Glycol** Stock Solution (1 mg/mL): Accurately weigh 100 mg of **Hexylene Glycol** and dissolve it in methanol in a 100 mL volumetric flask. Fill to the mark with methanol.[1]
- Internal Standard (IS) Stock Solution (1 mg/mL): Accurately weigh 10 mg of **Hexylene glycol-d12** and dissolve it in methanol in a 10 mL volumetric flask.[1]
- Calibration Standards: Prepare a series of dilutions from the **Hexylene Glycol** stock solution using methanol to obtain concentrations of 1, 5, 10, 25, 50, and 100 µg/mL.[1] To 1 mL of each of these standard solutions, add 10 µL of the 1 mg/mL internal standard stock solution, resulting in a constant IS concentration of approximately 10 µg/mL in each standard.[1]

3. Sample Preparation (Cosmetic Cream Matrix)

- Accurately weigh approximately 1.0 g of the cosmetic cream into a 15 mL centrifuge tube.[1]
- Add 5.0 mL of methanol and vortex for 2 minutes.[1]
- Add 5.0 mL of methylene chloride and vortex for an additional 2 minutes.[1]

- Centrifuge the mixture at 5000 x g for 10 minutes to separate the layers.[\[1\]](#)
- Carefully transfer the supernatant (the upper layer) to a new tube containing approximately 0.5 g of anhydrous sodium sulfate to remove any residual water.[\[1\]](#)
- Vortex briefly and let it stand for 5 minutes.[\[1\]](#)
- Transfer 1 mL of the dried extract into a 2 mL autosampler vial.
- Add 10 μ L of the 1 mg/mL internal standard stock solution to the vial.[\[1\]](#)
- Cap the vial and vortex to ensure thorough mixing before placing it in the autosampler.[\[1\]](#)

4. GC-MS Instrumentation and Parameters

The analysis is performed on a gas chromatograph equipped with a mass selective detector. The following parameters are recommended but may be optimized for the specific instrument in use.

Parameter	Setting
Gas Chromatograph	
GC Column	DB-Wax or SPB®-624 Capillary Column (e.g., 60 m x 0.32 mm, 1.80 µm film thickness)[3][4]
Injection Volume	1 µL
Injector Temperature	230°C[5]
Injection Mode	Splitless
Carrier Gas	Helium at a constant flow rate of 1.0 mL/min
Oven Program	Initial temperature 100°C, hold for 1 min, ramp to 180°C at 60°C/min, hold for 0.5 min, then ramp to 240°C at 60°C/min and hold for 3 min. [5]
Mass Spectrometer	
Ionization Mode	Electron Ionization (EI) at 70 eV
Ion Source Temp.	230°C
Transfer Line Temp.	240°C[5]
Mode	Selected Ion Monitoring (SIM) or Full Scan (m/z 40-200)

Data Presentation

Quantitative data, including retention times and characteristic mass-to-charge ratios (m/z) for **Hexylene Glycol** and the internal standard, are summarized below. These values are typical and may vary slightly depending on the specific instrumentation and conditions.

Compound	Expected Retention Time (min)	Quantifier Ion (m/z)	Qualifier Ions (m/z)
Hexylene Glycol	~ 5.8	59	43, 83, 100
Hexylene glycol-d12 (IS)	~ 5.7	68	49, 92, 112

Mandatory Visualization

The logical workflow for the GC-MS analysis of **Hexylene Glycol** is illustrated in the following diagram.



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Figure 1: GC-MS workflow for **Hexylene Glycol** analysis.

Conclusion

The GC-MS method described provides a selective, accurate, and precise approach for the quantification of **Hexylene Glycol** in complex matrices such as cosmetic creams. The use of a deuterated internal standard effectively mitigates matrix effects and instrumental variability, ensuring high-quality data suitable for quality control, research, and drug development purposes.[1] The protocol is straightforward and can be readily implemented in laboratories equipped with standard GC-MS instrumentation.

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